

Barium Nitrate ($\text{Ba}(\text{NO}_3)_2$): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Barium nitrate

Cat. No.: B159605

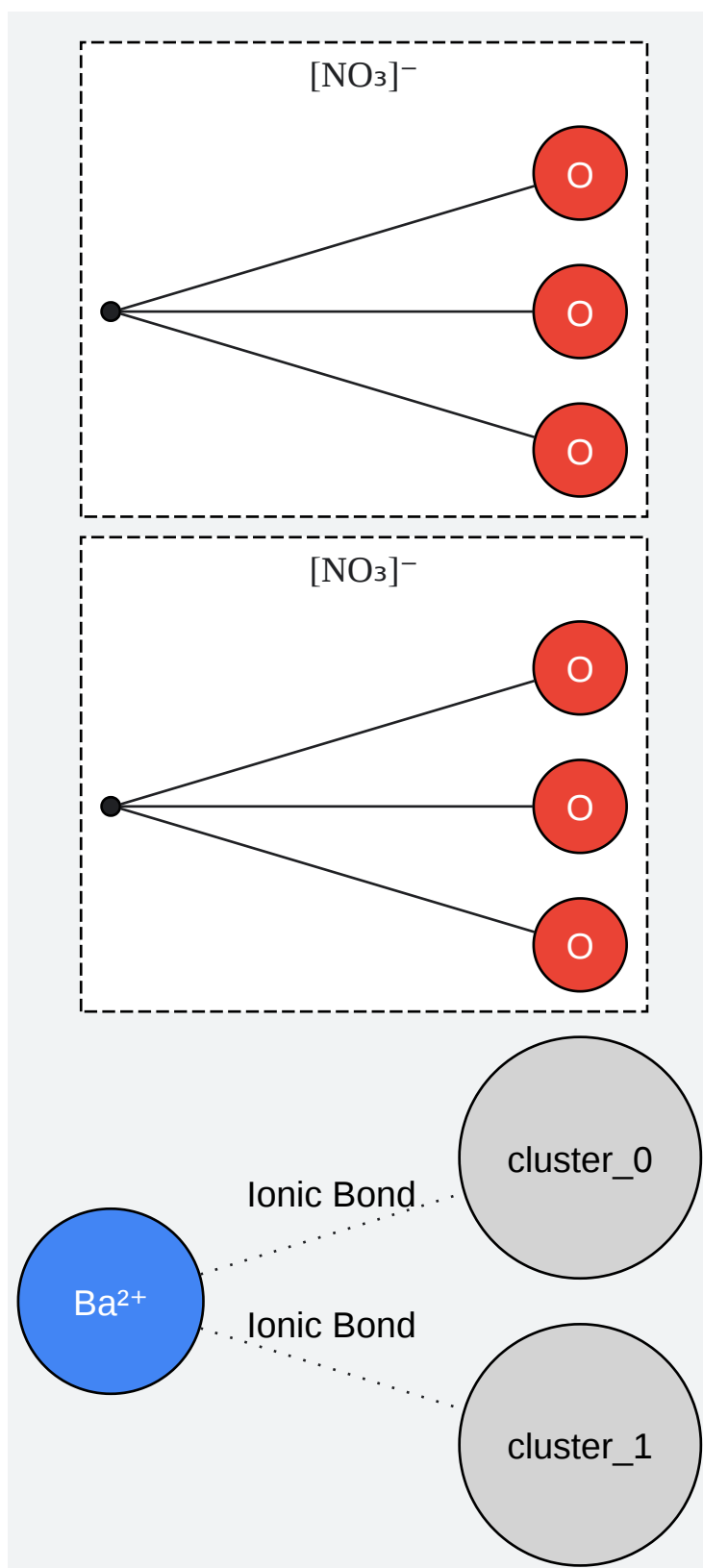
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This document provides a comprehensive technical overview of **barium nitrate**, focusing on its chemical formula, structure, physicochemical properties, and key experimental applications relevant to researchers, scientists, and professionals in drug development.

Chemical Formula and Structure

Barium nitrate is an inorganic compound with the chemical formula $\text{Ba}(\text{NO}_3)_2$.^[1] It is an inorganic salt composed of one barium cation (Ba^{2+}) and two nitrate anions (NO_3^-).^{[2][3][4]} The charges of the +2 barium ion and the two -1 nitrate ions balance, resulting in a neutral molecule.^[2]

The compound forms an ionic bond due to the strong electrostatic attraction between the barium cation and the nitrate anions.^[2] In its solid state, **barium nitrate** crystallizes in a cubic crystal system.^{[3][5]} Specifically, it belongs to the Pa-3 space group.^[5] In this structure, each Ba^{2+} ion is bonded to twelve oxygen atoms.^[5] The nitrate ion (NO_3^-) has a trigonal planar geometry, with one central nitrogen atom bonded to three oxygen atoms.^[5]



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Caption: Ionic association in **Barium Nitrate**.

Physicochemical Properties

Barium nitrate is a white, lustrous crystalline solid at room temperature and is odorless.[\[1\]](#)[\[4\]](#)[\[6\]](#) It is a strong oxidizing agent that can accelerate the burning of combustible materials.[\[6\]](#)[\[7\]](#) Key quantitative properties are summarized in the table below.

Property	Value	Citations
Molecular Formula	Ba(NO ₃) ₂	[1]
Molar Mass	261.335 g/mol	[1]
Appearance	White, lustrous, crystalline solid	[1] [4]
Density	3.24 g/cm ³	[1] [4]
Melting Point	592 °C (865 K); decomposes at higher temperatures	[1] [4]
Solubility in Water	10.5 g/100 mL (20 °C)	[8]
Crystal System	Cubic (Isometric)	[5] [8]
Space Group	Pa-3	[5]
Lattice Parameter (a)	8.11 Å	[9]
Refractive Index	1.555 (@ 1064 nm)	[9]
Thermal Conductivity	1.17 W·m ⁻¹ ·K ⁻¹	[9]
Raman Gain (ns)	47 cm/GW (@ 532 nm), 11 cm/GW (@ 1064 nm)	[9]
Raman Frequency Shift	1047 cm ⁻¹	[9]

Experimental Protocols

Detailed methodologies for the synthesis and analytical use of **barium nitrate** are provided below.

Protocol 1: Synthesis from Barium Carbonate

This method involves the neutralization of an insoluble carbonate with a strong acid.

- Reaction: Dissolve barium carbonate (BaCO_3) in nitric acid (HNO_3).^[1] Any impurities, such as iron, are allowed to precipitate.
 - Chemical Equation: $\text{BaCO}_3 + 2\text{HNO}_3 \rightarrow \text{Ba}(\text{NO}_3)_2 + \text{H}_2\text{O} + \text{CO}_2$ ^[10]
- Filtration: Filter the resulting solution to remove any precipitated impurities.^[1]
- Crystallization: Evaporate the filtrate to concentrate the solution, followed by cooling to induce crystallization of **barium nitrate**.^{[1][10]}
- Drying: Collect the crystals and dry them thoroughly.

Protocol 2: Synthesis from Barium Hydroxide

This is a standard acid-base neutralization reaction.^[11]

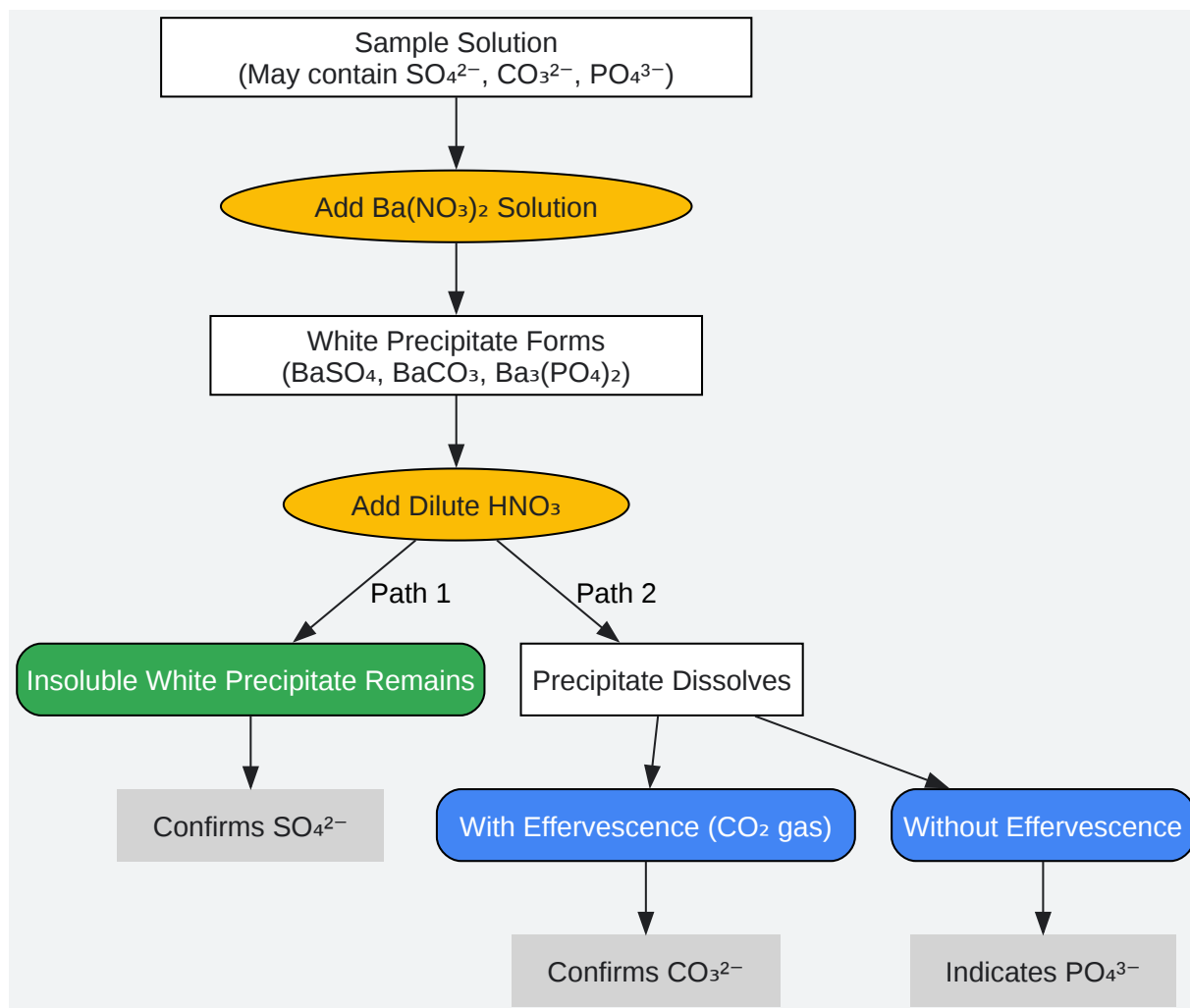
- Preparation: Weigh 25.24 g of barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$) into a beaker. Add a small amount of distilled water to create a slurry.^[11]
- Reaction: Carefully add approximately 11 mL of concentrated nitric acid to the slurry while stirring.^[11] The reaction is exothermic and should be controlled.
 - Chemical Equation: $\text{Ba}(\text{OH})_2 + 2\text{HNO}_3 \rightarrow \text{Ba}(\text{NO}_3)_2 + 2\text{H}_2\text{O}$
- Evaporation: Gently heat the resulting solution on a hot plate to evaporate the water. **Barium nitrate** is less soluble in water than many other nitrates, so solid crystals will form as the volume decreases.^[11]
- Collection: Once a dry, crystalline solid is obtained, allow it to cool. The final product is anhydrous **barium nitrate**.^[11]

Barium nitrate is a crucial reagent for the qualitative analysis of certain anions, particularly sulfate (SO_4^{2-}), carbonate (CO_3^{2-}), and phosphate (PO_4^{3-}), by selective precipitation.^[12]

- Initial Precipitation: Add an aqueous solution of **barium nitrate** to the sample solution. This will precipitate barium salts of sulfate, carbonate, and phosphate, all of which are white

solids.[12]

- Acidification: Add dilute nitric acid (HNO_3) to the mixture containing the precipitates.[12]
 - Observation 1: If a white precipitate remains, it confirms the presence of sulfate ions, as barium sulfate (BaSO_4) is insoluble in strong acids.[12]
 - Observation 2: If the precipitate dissolves with effervescence (evolution of CO_2 gas), it confirms the presence of carbonate ions.[12] The acid reacts with the carbonate to form carbonic acid, which decomposes.
 - Observation 3: If the precipitate dissolves without effervescence, it indicates the presence of phosphate ions, as barium phosphate is soluble in acidic solutions.[12]
- Confirmation: Further specific tests can be performed on the resulting solution to confirm phosphate or on the initial sample for other anions.



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Caption: Workflow for anion analysis using **barium nitrate**.

Applications in Research and Drug Development

While direct applications in drug development are limited due to its toxicity, **barium nitrate**'s properties make it valuable in various scientific and industrial fields that support research.

- **Precursor in Chemical Synthesis:** It serves as a starting material for the synthesis of other high-purity barium compounds, such as barium oxide, carbonate, and sulfate, which are used in various industrial and research applications.[\[2\]](#)[\[13\]](#)[\[14\]](#)
- **Oxidizing Agent:** As a potent oxidizer, it is a key component in pyrotechnic compositions, where it produces a characteristic green flame.[\[2\]](#)[\[4\]](#) This property is also leveraged in some explosive formulations like Baratol and Thermate-TH3.[\[1\]](#)[\[4\]](#)
- **Advanced Materials:** **Barium nitrate** is used in the manufacturing of specialty glass and ceramics.[\[2\]](#)[\[13\]](#)[\[15\]](#) It acts as a fining agent to remove bubbles and improve the optical clarity of glass.[\[13\]](#)[\[15\]](#) In electronics, it is used to produce electronic ceramics and piezoelectric materials.[\[15\]](#)
- **Raman Lasers:** High-purity **barium nitrate** crystals are among the most efficient solid-state Raman shifters.[\[9\]](#)[\[16\]](#) They are used in nanosecond laser systems to shift wavelengths, enabling applications in eye-safe lasers and atmospheric sensing.[\[16\]](#)
- **Analytical Chemistry:** It is a standard reagent in analytical chemistry for the detection and quantification of sulfate ions.[\[13\]](#)[\[15\]](#)[\[17\]](#)
- **Medical Research:** There is some research into its use as a catalyst or raw material in specific drug synthesis processes.[\[15\]](#)

Safety and Handling

- **Toxicity:** Like all soluble barium compounds, **barium nitrate** is toxic if ingested or inhaled.[\[1\]](#)[\[2\]](#)[\[7\]](#) It can cause irritation to the respiratory tract, skin, and eyes.[\[1\]](#)
- **Oxidizer:** It is a strong oxidizer and should be stored away from flammable materials, reducing agents, and acids.[\[7\]](#)
- **First Aid:** In case of ingestion, solutions of sulfate salts like sodium sulfate or Epsom salts can be administered as first aid to precipitate the barium as non-toxic barium sulfate.[\[1\]](#)[\[7\]](#)
- **Personal Protective Equipment (PPE):** Appropriate PPE, including gloves, goggles, and a lab coat, should always be worn when handling the compound. Work should be conducted in a well-ventilated area or under a fume hood.[\[18\]](#)

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